

2-Nitropyrimidine: Technical Profile & Synthetic Challenges[1][2]

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Compound of Interest

Compound Name: 2-Nitropyrimidine

CAS No.: 630123-58-9

Cat. No.: B8774475

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Executive Summary

2-Nitropyrimidine (CAS 55133-62-5) is a high-energy, electron-deficient heterocyclic intermediate used primarily in advanced medicinal chemistry for nucleophilic aromatic substitution (

) reactions. Unlike its isomer 5-nitropyrimidine, the 2-nitro derivative is chemically labile and difficult to synthesize due to the deactivating nature of the pyrimidine ring nitrogens. This guide outlines its specific identification, the requisite oxidative synthetic pathways (avoiding direct nitration), and its application as a "super-electrophile" in drug discovery.

Chemical Identity & Physicochemical Profile[2][3][4][5][6][7]

Parameter	Data
Chemical Name	2-Nitropyrimidine
CAS Number	55133-62-5
Molecular Formula	
Molecular Weight	125.09 g/mol
SMILES	<chem>C1=CN=C(N=C1)[O-]</chem>
InChIKey	UQOKR DJILZMZKU-UHFFFAOYSA-N
Appearance	Pale yellow to off-white crystalline solid (unstable)
Solubility	Soluble in DMSO, DMF, Acetonitrile; decomposes in water/protic solvents. [1] [2]
Hazard Profile	H302, H312, H332 (Harmful by ingestion, skin contact, inhalation).

Synthetic Accessibility: The "Impossible" Nitration

Researchers must understand that **2-nitropyrimidine** cannot be synthesized via standard electrophilic aromatic substitution (nitration).

Why Direct Nitration Fails

Treating pyrimidine with

does not yield **2-nitropyrimidine**. The 1,3-nitrogen atoms deactivate the ring, making it resistant to electrophilic attack. Under forcing conditions, nitration occurs at the 5-position (meta-like), yielding 5-nitropyrimidine, not the 2-isomer.

Validated Synthetic Route: Oxidative Transformation

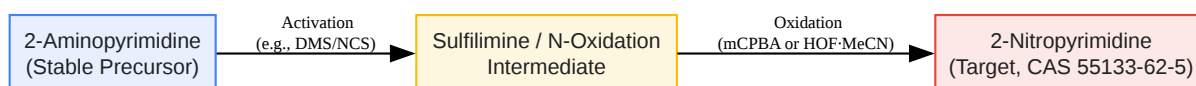
The only viable synthetic route involves the oxidation of 2-aminopyrimidine, typically proceeding through a sulfilimine intermediate or using powerful oxygen transfer agents like Dimethyldioxirane (DMDO) or HOF·MeCN.

Protocol: Oxidation via Sulfilimine Intermediate[3]

- Concept: The exocyclic amine is converted to a sulfilimine, increasing the electron density at the nitrogen, which is then oxidized to the nitro group.[3]
- Yield: Historically low (~33%), reflecting the instability of the C2-nitro bond.

Reagents:

- Precursor: 2-Aminopyrimidine[1][3][4]
- Oxidant: Peroxy acids (e.g., mCPBA) or HOF·MeCN (Hypofluorous acid-acetonitrile complex).



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Figure 1: Synthetic pathway requiring amine oxidation.[2][3][5] Direct nitration is not feasible.

Reactivity & Mechanistic Insights

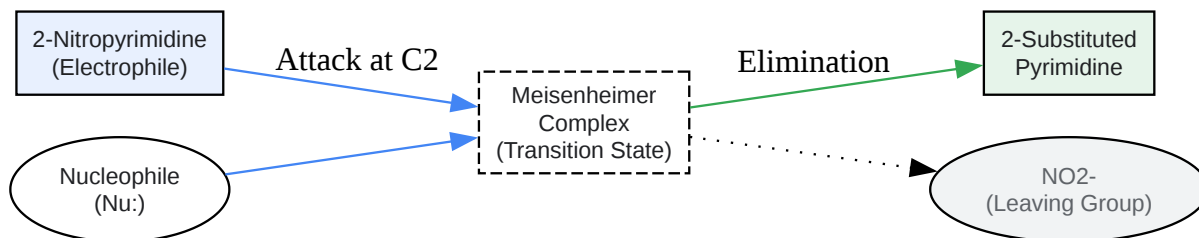
The 2-position of the pyrimidine ring is flanked by two electronegative nitrogen atoms. Adding a nitro group (strongly electron-withdrawing) at this position creates a "Super-Electrophile."

Nucleophilic Aromatic Substitution ()

The nitro group at C2 acts as an exceptional leaving group (nucleofuge), significantly better than chlorine or fluorine in similar heteroaromatic systems.

- Mechanism: Addition-Elimination.[1]
- Nucleophiles: Primary/Secondary amines, Thiols, Alkoxides.
- Reaction Rate: Extremely fast, often proceeding at or room temperature.

- Side Reactions: Susceptible to hydrolysis by water (yielding 2-hydroxypyrimidine/pyrimidinone). Anhydrous conditions are mandatory.



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Figure 2:

mechanism. The C2 position is highly activated for nucleophilic attack.

Applications in Drug Discovery

Researchers utilize **2-nitropyrimidine** as a "Trojan horse" scaffold to introduce the pyrimidine ring into complex molecules under mild conditions where halopyrimidines might require heat or catalysts.

- Heterocycle Fusion: Precursor for synthesizing fused systems (e.g., purine analogs) by displacing the nitro group with diamines followed by cyclization.
- Library Generation: Rapid derivatization of the C2 position with diverse amines to generate Structure-Activity Relationship (SAR) libraries.

Safety & Handling Protocols

Due to the lability of the C-NO₂ bond and the potential for energetic decomposition:

- Storage: Store at

under inert atmosphere (Argon/Nitrogen).
- Moisture Sensitivity: Strictly anhydrous handling required; hydrolysis releases nitrous acid.

- Toxicity: Treat as a potential mutagen and sensitizer. Use full PPE (glove box recommended for neat handling).

References

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- To cite this document: BenchChem. [2-Nitropyrimidine: Technical Profile & Synthetic Challenges[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8774475/docs#2-nitropyrimidine-technical-profile-synthetic-challenges-1-2\]](https://www.benchchem.com/product/b8774475/docs#2-nitropyrimidine-technical-profile-synthetic-challenges-1-2)

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